

Application Note and Protocol: Preparation of 4-Nitrophenylglyoxylic Acid Solution

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Compound of Interest

Compound Name: **4-Nitrophenylglyoxylic acid**

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Audience: Researchers, scientists, and drug development professionals.

Introduction

4-Nitrophenylglyoxylic acid (NPGA) is a chemical compound utilized in various research applications. Accurate and consistent preparation of NPGA solutions is fundamental to achieving reproducible experimental results. This document provides a detailed protocol for the preparation, handling, and storage of **4-Nitrophenylglyoxylic acid** solutions to ensure stability and reliability in research settings.

Physicochemical and Safety Data

Proper handling and storage are crucial for maintaining the integrity of **4-Nitrophenylglyoxylic acid** and ensuring laboratory safety.

Table 1: Physicochemical Properties of **4-Nitrophenylglyoxylic Acid**

Property	Value	Reference
Molecular Formula	C ₈ H ₅ NO ₅	[1] [2]
Molecular Weight	195.13 g/mol	[1] [2] [3] [4]
Appearance	Yellow powder	[5]
Melting Point	113-115°C	[2] [5]
Solubility	Slightly soluble in DMSO and Methanol	[5]

Table 2: Safety and Handling Precautions

Hazard	Precaution	Reference
Skin Irritation	Wear protective gloves and clothing. Wash hands thoroughly after handling.	[1] [6]
Eye Irritation	Wear safety glasses or goggles.	[1] [5] [6]
Respiratory Irritation	Use in a well-ventilated area or with a fume hood. Avoid breathing dust.	[5] [6]
Storage	Store in a cool, dry, well-ventilated area in a tightly sealed container.	[3] [7]
Disposal	Dispose of contents/container to an approved waste disposal plant.	[6]

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **4-Nitrophenylglyoxylic acid** in Dimethyl Sulfoxide (DMSO). Due to its limited solubility in aqueous solutions, DMSO is a recommended solvent.

Materials:

- **4-Nitrophenylglyoxylic acid** (MW: 195.13 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Spatula
- Weighing paper or boat
- 1.5 mL or 2.0 mL microcentrifuge tubes
- Calibrated micropipettes
- Vortex mixer
- Sonicator (optional)

Procedure:

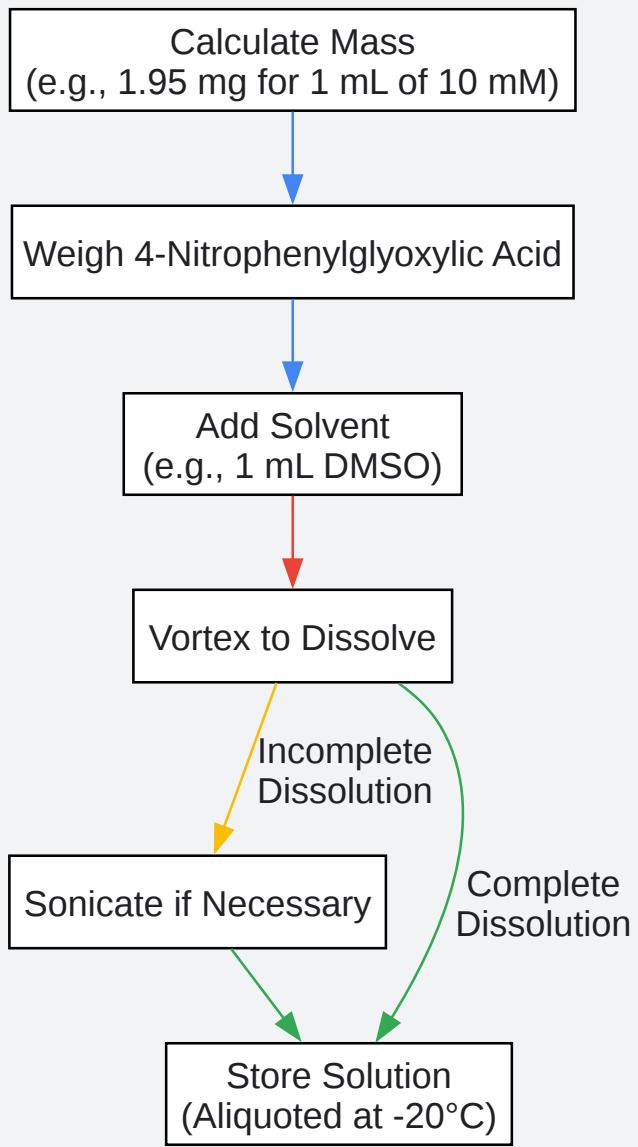
- Calculation: To prepare a 10 mM stock solution, calculate the mass of **4-Nitrophenylglyoxylic acid** required.
 - Mass (mg) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol) x 1000 (mg/g)
 - For 1 mL (0.001 L) of a 10 mM (0.010 mol/L) solution:
 - $$\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 195.13 \text{ g/mol} \times 1000 \text{ mg/g} = 1.95 \text{ mg}$$
- Weighing: Carefully weigh out 1.95 mg of **4-Nitrophenylglyoxylic acid** powder using an analytical balance.
- Dissolution:

- Transfer the weighed powder into a clean microcentrifuge tube.
- Add 1 mL of anhydrous DMSO to the tube.
- Close the tube tightly and vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
- Ensuring Complete Dissolution:
 - Visually inspect the solution for any undissolved particles.
 - If particles remain, sonicate the solution in a water bath for 5-10 minutes.
- Storage:
 - Once fully dissolved, the stock solution is ready for use.
 - For short-term storage (1-2 weeks), store the solution at 2-8°C.
 - For long-term storage, aliquot the solution into smaller, single-use volumes and store at -20°C or -80°C to avoid repeated freeze-thaw cycles.

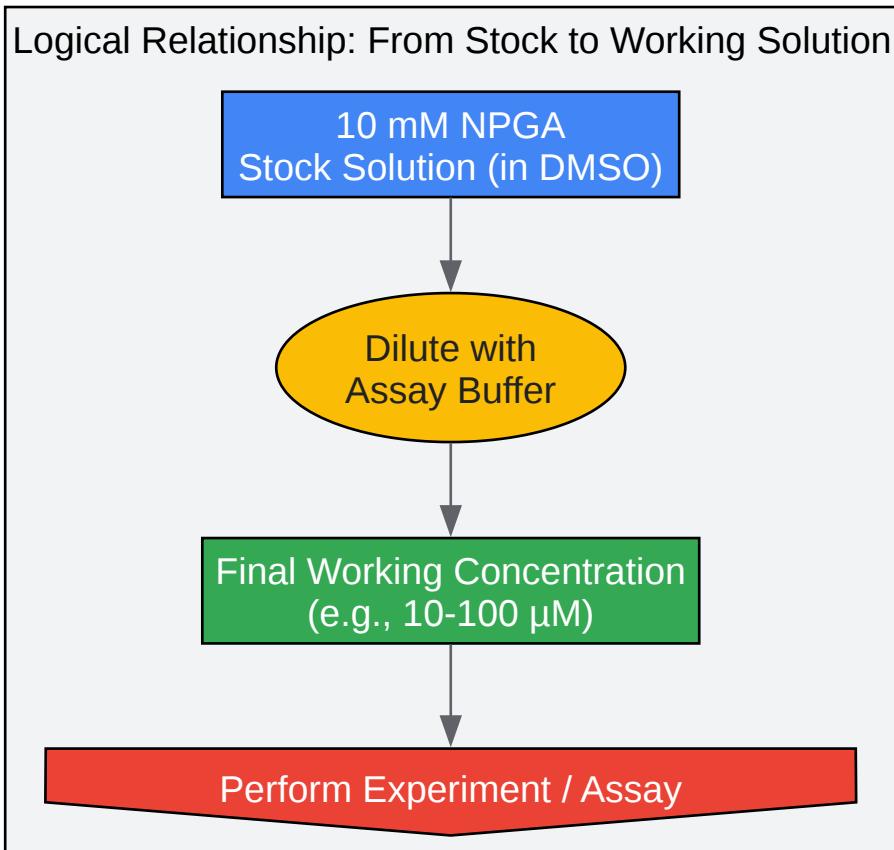
Visual Workflow and Signaling Pathways

The following diagrams illustrate the experimental workflow for solution preparation and a conceptual relationship for its application.

Experimental Workflow: 4-Nitrophenylglyoxylic Acid Solution Preparation

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Caption: Workflow for preparing a **4-Nitrophenylglyoxylic acid** stock solution.



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Caption: Dilution process from a stock to a final working solution for assays.

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